

Personal protective equipment for handling Dazomet

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Compound of Interest

Compound Name: Dazomet

Cat. No.: B121842

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Essential Safety and Handling Guide for Dazomet

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Dazomet**. It offers procedural, step-by-step guidance for safe handling, personal protective equipment selection, and disposal, designed to be a preferred source for laboratory safety and chemical handling information.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure safety when handling **Dazomet**. The following table summarizes the recommended equipment. It is important to note that while specific breakthrough times for glove materials with **Dazomet** are not readily available in public literature, consulting the manufacturer's specific chemical resistance data is essential for selecting the most appropriate gloves.

| Body Part | Personal Protective Equipment | Description |
|--------------------------|------------------------------------|---|
| Eyes/Face | Safety Goggles or Full-Face Shield | Wear safety goggles designed for chemical splash protection. [1] A full-face shield offers additional protection, especially when handling larger quantities or during activities with a high risk of splashing. |
| Skin | Chemical-Resistant Gloves | Protective gloves are mandatory.[1][2] While specific breakthrough data for Dazomet is limited, safety data sheets for products containing Dazomet recommend Nitrile or Butyl Rubber gloves.[3] Always consult the glove manufacturer's chemical resistance guide for specific recommendations. |
| Protective Clothing | | Wear closed work clothing, such as a long-sleeved shirt and long pants, made of a material that resists pesticide penetration.[1][2] For tasks with a higher risk of contamination, a chemical-resistant suit is recommended. |
| Chemical-Resistant Apron | | An apron should be worn when mixing, loading, or cleaning equipment to protect against spills of concentrated Dazomet. |

Chemical-Resistant Footwear

Unlined rubber boots are recommended. Pant legs should always be worn outside the boots to prevent the chemical from entering.

Respiratory

Respirator

Use a respirator, especially when handling Dazomet granules or in poorly ventilated areas.^[1] A P1 dust mask may be sufficient for low-dust situations, but an air-purifying respirator (APR) with a particulate filter or a combination chemical cartridge is generally advised for handling pesticides.

Occupational Exposure Limits

Specific occupational exposure limits (OELs) for **Dazomet**, such as Time-Weighted Average (TWA) or Short-Term Exposure Limit (STEL), have not been established by major regulatory bodies like OSHA (Occupational Safety and Health Administration) in the US or under the Australian SWA (Safe Work Australia) standards.^{[1][3]} However, an Acceptable Daily Intake (ADI) for **Dazomet** has been set at 0.0005 mg/kg/day.^[1] An initial threshold screening level (ITSL) for **Dazomet** has also been noted as 19 µg/m³ with an annual averaging time.^[2] Given the lack of comprehensive OELs, it is crucial to handle **Dazomet** with a high degree of caution and always in a well-ventilated area to minimize inhalation exposure.

Experimental Protocol: Safe Handling of Dazomet

This protocol outlines the key steps for safely handling **Dazomet** in a laboratory setting.

1. Preparation and Precautionary Measures:

- Ensure the work area is well-ventilated, preferably within a chemical fume hood.^[2]

- Remove all potential ignition sources from the handling area.
- Confirm that an emergency eyewash station and safety shower are readily accessible.
- Put on all required personal protective equipment as detailed in the table above.

2. Handling and Usage:

- Avoid direct contact with skin and eyes.[\[2\]](#)[\[4\]](#)
- Handle the substance carefully to prevent the formation of dust and aerosols.[\[2\]](#)
- Use non-sparking tools for all operations.[\[2\]](#)
- Do not eat, drink, or smoke in the designated handling area.[\[2\]](#)

3. Storage:

- Store **Dazomet** in a cool, dry, and well-ventilated area, away from direct sunlight.[\[2\]](#)
- Keep the container tightly sealed.
- Store in designated containers, such as those made of polyethylene or polypropylene.
- Segregate **Dazomet** from acids, food, and animal feed.[\[2\]](#)

4. Spill and Emergency Procedures:

- Minor Spills:
 - Immediately alert personnel in the area.[\[4\]](#)
 - Remove all ignition sources.[\[4\]](#)
 - Clean up spills promptly using dry methods to avoid generating dust.[\[4\]](#)
 - Sweep the spilled material into a labeled, covered container for disposal.[\[2\]](#)

- Do not use water to clean the spill area, and do not wash the spill into the sewer system.
[2]
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[2]
 - Remove contact lenses, if present and easy to do so. Continue rinsing.[2]
 - Seek immediate medical attention.[2]
- Skin Contact:
 - Remove contaminated clothing immediately.[2]
 - Rinse the affected skin area with plenty of water.[2]
- Inhalation:
 - Move the affected person to fresh air and ensure they are at rest.[2]
- Ingestion:
 - Rinse the mouth with water.[2]
 - Seek immediate medical attention.[2]

Disposal Plan

Product Disposal:

- The recommended method for the disposal of **Dazomet** is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2]
- It is imperative to adhere to all local, state, and federal regulations regarding hazardous waste disposal.

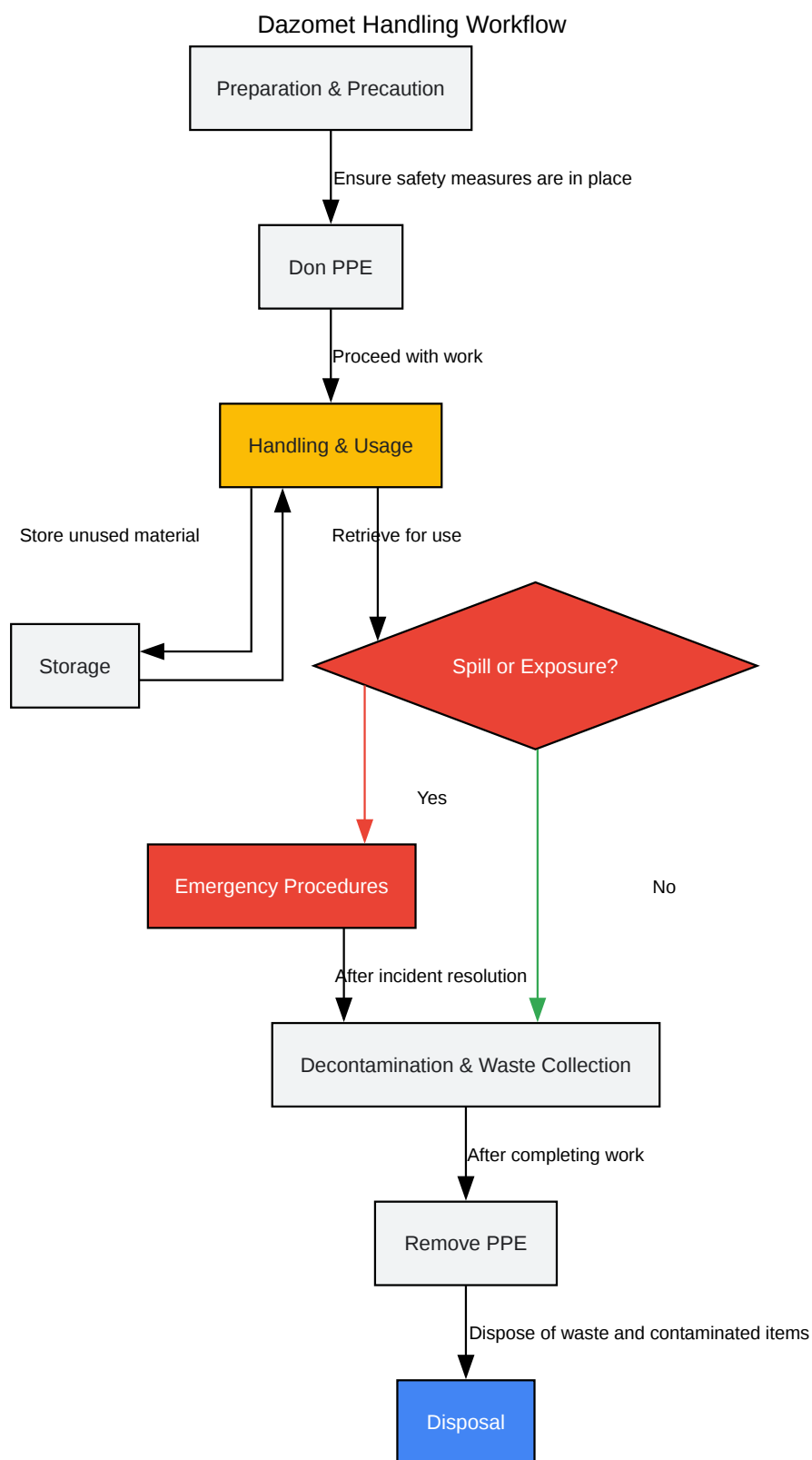
- For small quantities in certain regions, services like ChemClear in Australia may be available for the collection of unwanted agricultural chemicals.[1]

Container Disposal:

- Dispose of empty containers in accordance with all applicable regulations.[2]
- Residual dust in empty containers can pose an explosion hazard; therefore, do not cut, drill, grind, or weld them.

Dazomet Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Dazomet**, from preparation to disposal.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com